

Application Notes and Protocols: Utilizing Human Gastrin I (1-14) in Organoid Culture

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Compound of Interest

Compound Name: Gastrin I (1-14), human

Cat. No.: B13831780

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Introduction

Human Gastrin I (1-14) is a truncated form of Gastrin I, a peptide hormone crucial for stimulating gastric acid secretion and promoting the proliferation of gastric epithelial cells.^[1] In the realm of three-dimensional (3D) cell culture, Gastrin I (1-14) has emerged as a key supplement in the media for cultivating various organoids, particularly those of gastrointestinal origin such as stomach, intestine, and pancreas. Its mitogenic properties are primarily mediated through the cholecystikinin 2 (CCK2) receptor, making it an invaluable tool for researchers studying gastrointestinal development, disease modeling, and drug screening.^[2]

These application notes provide a comprehensive guide for the effective use of human Gastrin I (1-14) in organoid culture, including detailed protocols, data presentation, and visual diagrams of the underlying signaling pathway and experimental workflow.

Biological Activity and Applications

Gastrin I (1-14) is a selective agonist for the CCK2 receptor. This interaction stimulates a signaling cascade that promotes the proliferation and maintenance of progenitor cells within the organoid culture.^[2]

Key Applications:

- **Gastric Organoid Culture:** Gastrin I (1-14) is a standard component of gastric organoid media, promoting the growth and expansion of both normal and cancerous gastric organoids.[3][4] It has been shown to increase the number of gastric organoids in a dose-dependent manner.[2]
- **Intestinal Organoid Culture:** It is also utilized in the culture of intestinal organoids, contributing to the maintenance of the stem cell niche.
- **Pancreatic Organoid Culture:** Gastrin I (1-14) has been used in the culture of pancreatic organoids, including patient-derived organoids (PDOs) for cancer research.
- **Disease Modeling:** Its role in cell proliferation makes it relevant for modeling diseases such as Barrett's esophagus and gastric cancer.[2] Studies have shown that gastrin can promote the progression of Barrett's-like esophagus.[2]

Quantitative Data Summary

The following table summarizes the observed effects of Gastrin I (1-14) on the growth of cardia organoids derived from L2-IL-1 β mice.

Gastrin I Concentration	Effect on Organoid Number	Effect on Organoid Diameter	Reference
0 nM (Control)	Baseline	Baseline	[2]
1 nM	Increased	No significant change	[2]
10 nM	Significantly Increased	No significant change	[2]

Experimental Protocols

Protocol 1: Preparation of Gastrin I (1-14) Stock Solution

Materials:

- Lyophilized Human Gastrin I (1-14)
- Sterile 1% Ammonia solution or sterile distilled water

- Sterile microcentrifuge tubes

Procedure:

- Refer to the manufacturer's instructions for reconstituting the lyophilized peptide. A common method is to dissolve it in 1% Ammonia solution to a stock concentration of 100 μ M.[3]
- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.

Protocol 2: Supplementing Organoid Culture Medium with Gastrin I (1-14)

Materials:

- Basal organoid culture medium (e.g., Advanced DMEM/F-12)[5]
- Prepared Gastrin I (1-14) stock solution (100 μ M)
- Other required supplements (e.g., EGF, Noggin, R-Spondin1, etc.)[3][5]

Procedure:

- Thaw an aliquot of the Gastrin I (1-14) stock solution on ice.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in the culture medium. A commonly used final concentration is 10 nM.[5][6][7]
- Aseptically add the calculated volume of Gastrin I (1-14) to the complete organoid culture medium.
- Mix the medium gently but thoroughly.
- The supplemented medium is now ready for use in your organoid culture.

Protocol 3: General Workflow for Culturing Gastric Organoids with Gastrin I (1-14)

This protocol provides a general overview. Specific details may vary based on the tissue source and experimental goals.

Materials:

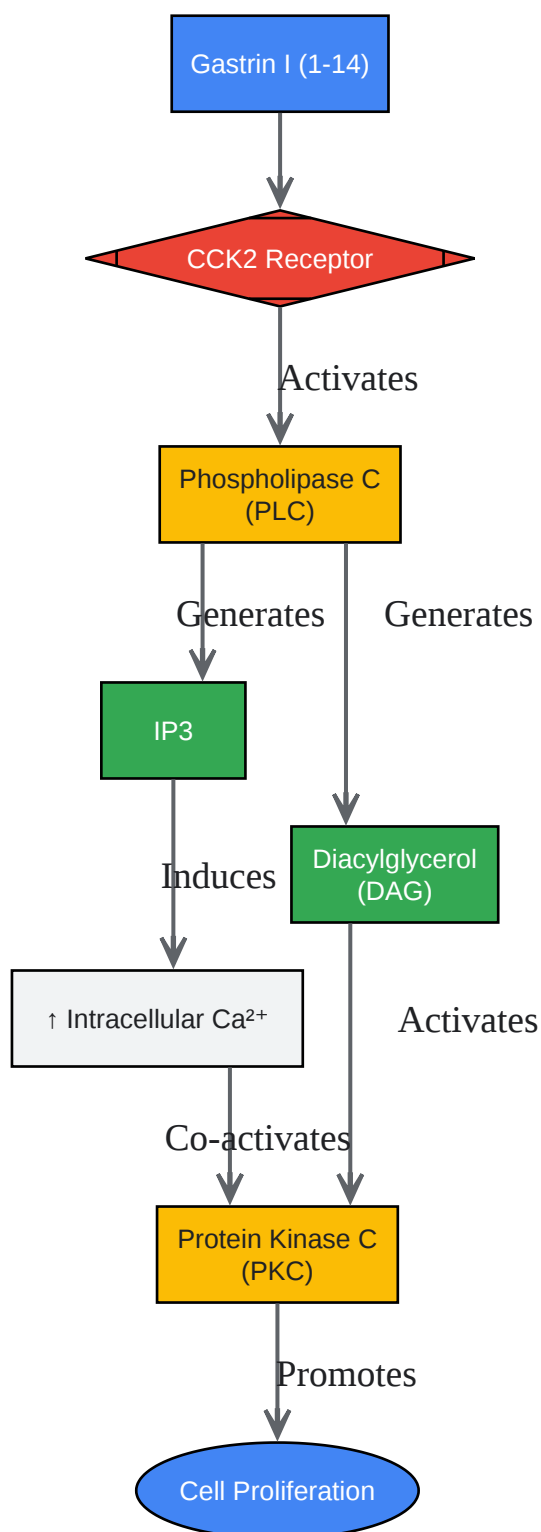
- Isolated gastric glands or organoid fragments
- Basement membrane matrix (e.g., Matrigel®)[6]
- Complete gastric organoid medium supplemented with Gastrin I (1-14)
- 24-well tissue culture plates[6]

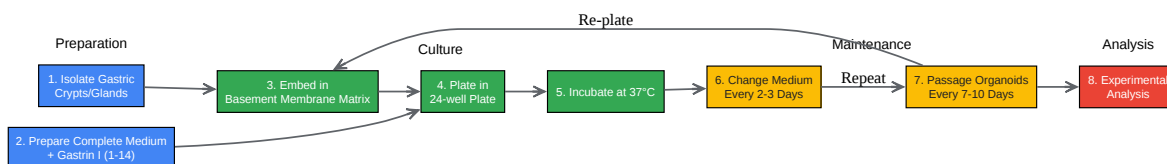
Procedure:

- Embedding Organoids:
 - Thaw the basement membrane matrix on ice.
 - Resuspend the isolated gastric glands or organoid fragments in the cold basement membrane matrix.
 - Dispense droplets of the organoid-matrix suspension into the center of pre-warmed 24-well plates.[6]
 - Incubate the plate at 37°C for 15-30 minutes to allow the matrix to polymerize.[6]
- Adding Culture Medium:
 - Carefully add 500 µL of the complete gastric organoid medium containing Gastrin I (1-14) to each well.[6]
- Incubation and Maintenance:
 - Incubate the plate at 37°C in a humidified incubator with 5% CO₂.

- Change the culture medium every 2-3 days, replacing it with fresh, pre-warmed medium supplemented with Gastrin I (1-14).[\[6\]](#)
- Passaging:
 - Organoids are typically ready for passaging every 7-10 days.[\[6\]](#)
 - Mechanically or enzymatically disrupt the matrix and the organoids.
 - Re-plate the organoid fragments in a fresh basement membrane matrix as described in step 1.

Signaling Pathway and Workflow Diagrams





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References

- 1. Gastrin I (1-14), human - Echelon Biosciences [echelon-inc.com]
- 2. Gastrin stimulates a cholecystinin-2-receptor-expressing cardia progenitor cell and promotes progression of Barrett's-like esophagus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. resources.rndsystems.com [resources.rndsystems.com]
- 4. mdpi.com [mdpi.com]
- 5. biorxiv.org [biorxiv.org]
- 6. orca.cardiff.ac.uk [orca.cardiff.ac.uk]
- 7. cincinnatichildrens.org [cincinnatichildrens.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing Human Gastrin I (1-14) in Organoid Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13831780#using-gastrin-i-1-14-human-in-organoid-culture]

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